

Essential Safety and Disposal Procedures for Acid-PEG2-C2-Boc

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Compound of Interest

Compound Name: Acid-PEG2-C2-Boc

CAS No.: 2086688-99-3

Cat. No.: B605134

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For researchers, scientists, and drug development professionals utilizing **Acid-PEG2-C2-Boc**, a PEG-based PROTAC linker, adherence to proper safety and disposal protocols is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to ensure the safe handling and management of this chemical in a laboratory setting.

Key Safety and Hazard Information

Acid-PEG2-C2-Boc, also known as Boc-NH-PEG2-acid, is classified as a substance that causes skin irritation and serious eye irritation.^[1] It is crucial to handle this compound with appropriate personal protective equipment and to be aware of the necessary response measures in case of exposure.

Hazard Statement	Precautionary Measures
H315: Causes skin irritation.[1]	P264: Wash skin thoroughly after handling.[1]
H319: Causes serious eye irritation.[1]	P280: Wear protective gloves/ eye protection/ face protection.[1]
P302 + P352: IF ON SKIN: Wash with plenty of water.[1]	
P332 + P313: If skin irritation occurs: Get medical advice/ attention.[1]	
P337 + P313: If eye irritation persists: Get medical advice/ attention.[1]	
P362 + P364: Take off contaminated clothing and wash it before reuse.[1]	

Storage: Store in a freezer in a tightly closed container, protected from moisture and light. It is recommended to keep the compound under an inert gas.[1]

Proper Disposal Protocol

The disposal of **Acid-PEG2-C2-Boc** and its containers must be conducted in compliance with local, state, and federal regulations. The primary recommendation is to entrust the disposal to a licensed waste disposal company.[1]

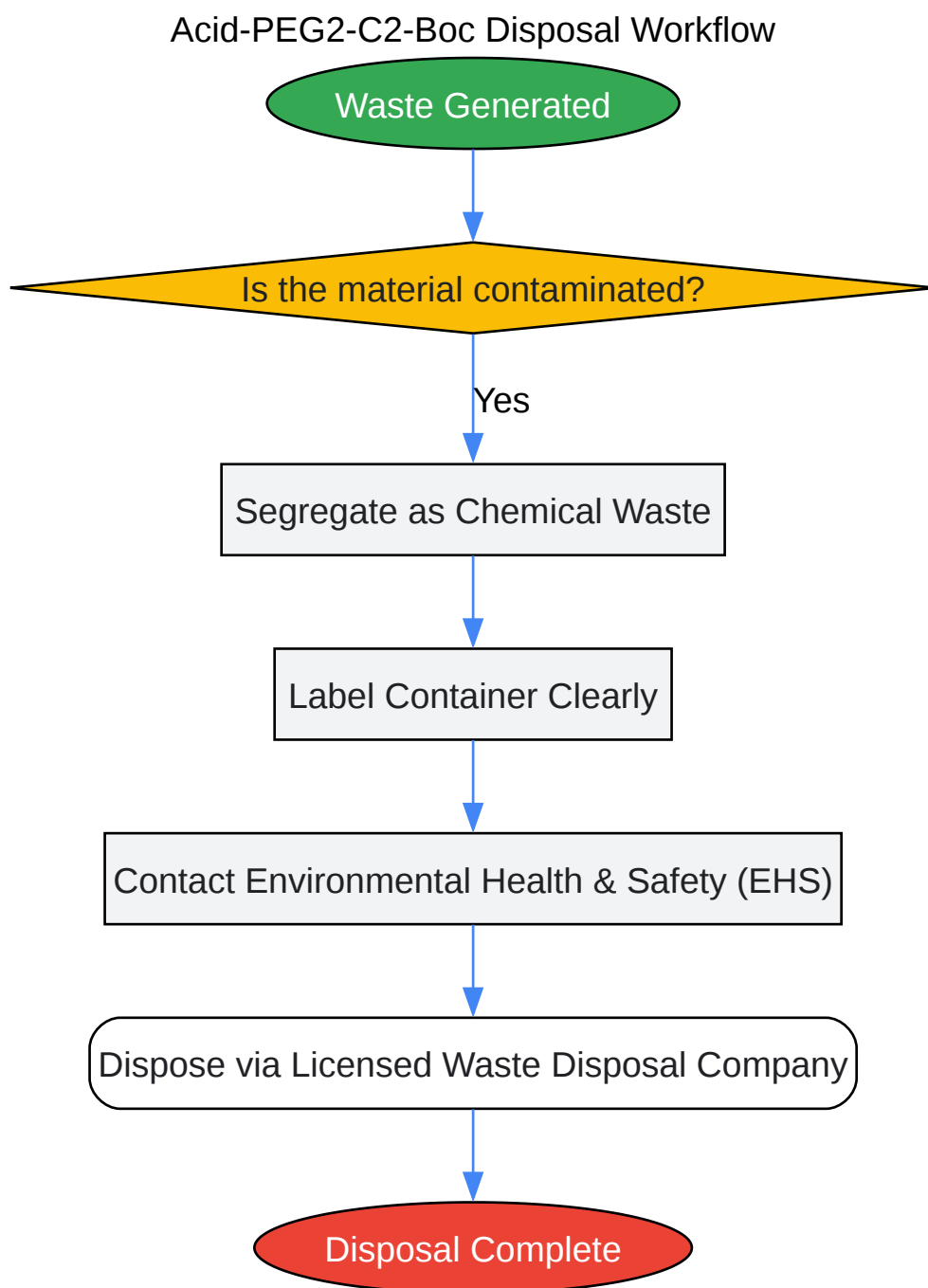
Step-by-Step Disposal Guidance:

- Segregation: Keep **Acid-PEG2-C2-Boc** waste separate from other chemical waste streams unless otherwise instructed by your institution's environmental health and safety (EHS) office.
- Labeling: Clearly label the waste container with the chemical name ("**Acid-PEG2-C2-Boc**" or "Boc-NH-PEG2-acid") and any associated hazard symbols.
- Containment: Ensure the waste container is securely sealed to prevent leaks or spills.

- Consult EHS: Contact your institution's EHS office to determine the specific procedures for chemical waste pickup and disposal. They will provide guidance on the appropriate waste management protocols.
- Documentation: Maintain a record of the amount of waste generated and the date of disposal, as required by your institution.

Disposal Decision Workflow

The following diagram illustrates the general decision-making process for the disposal of **Acid-PEG2-C2-Boc**.



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Caption: A flowchart outlining the procedural steps for the proper disposal of **Acid-PEG2-C2-Boc**.

Disclaimer: This information is intended for guidance purposes only and is based on available safety data. Always consult the specific Safety Data Sheet (SDS) for **Acid-PEG2-C2-Boc** and

your institution's environmental health and safety guidelines before handling or disposing of this chemical.

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References

- 1. static.cymitquimica.com [static.cymitquimica.com]
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